

# Introduction: Unveiling the Potential of a Versatile Ionic Liquid in Catalysis

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## Compound of Interest

**Compound Name:** *1-Butyl-1-methylpyrrolidinium bromide*

**Cat. No.:** B1278795

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In the landscape of modern chemistry, ionic liquids (ILs) have emerged as a pivotal class of compounds, offering a unique combination of properties that make them exceptional alternatives to traditional volatile organic compounds (VOCs). Among these, **1-Butyl-1-methylpyrrolidinium bromide** ([C4MPyr][Br]), a quaternary ammonium salt with the CAS number 93457-69-3, has garnered significant attention. Its negligible vapor pressure, high thermal stability, and tunable solvency make it a prime candidate for a variety of catalytic applications.<sup>[1][2]</sup>

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It details the synthesis, key properties, and diverse catalytic applications of [C4MPyr][Br], moving beyond mere procedural steps to explain the underlying chemical principles and rationale behind its use. We will explore its role as a phase transfer catalyst, its application in the conversion of biomass to biofuels, and its function as a stabilizing agent in the synthesis of catalytically active nanoparticles.

## Physicochemical Properties of **1-Butyl-1-methylpyrrolidinium Bromide**

A thorough understanding of the physical and chemical properties of [C4MPyr][Br] is essential for its effective application in catalysis. These properties dictate its behavior as a solvent, its interaction with reactants, and its stability under various reaction conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>20</sub> BrN	[3][4]
Molecular Weight	222.17 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	216 °C	[3][5]
Density	1.204 g/cm <sup>3</sup>	[3][5]
Purity	Available in ≥97% and ≥99% grades	
Solubility	Dissolves a wide range of organic and inorganic compounds	[1]

## Section 1: Synthesis and Characterization of [C4MPyr][Br]

The synthesis of **1-Butyl-1-methylpyrrolidinium bromide** is a straightforward quaternization reaction, a fundamental process in organic chemistry. The protocol described here is based on established literature methods.[6][7]

### Protocol 1: Synthesis of 1-Butyl-1-methylpyrrolidinium Bromide

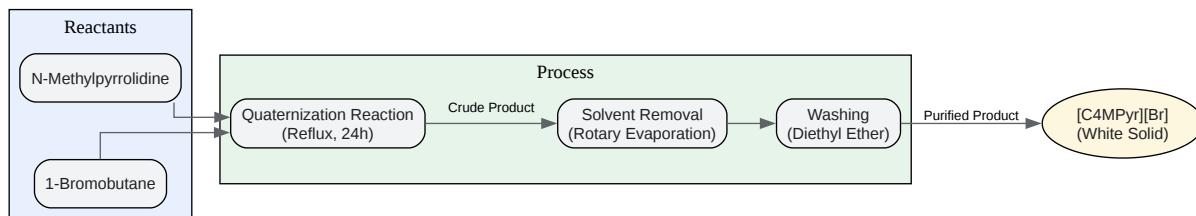
Materials:

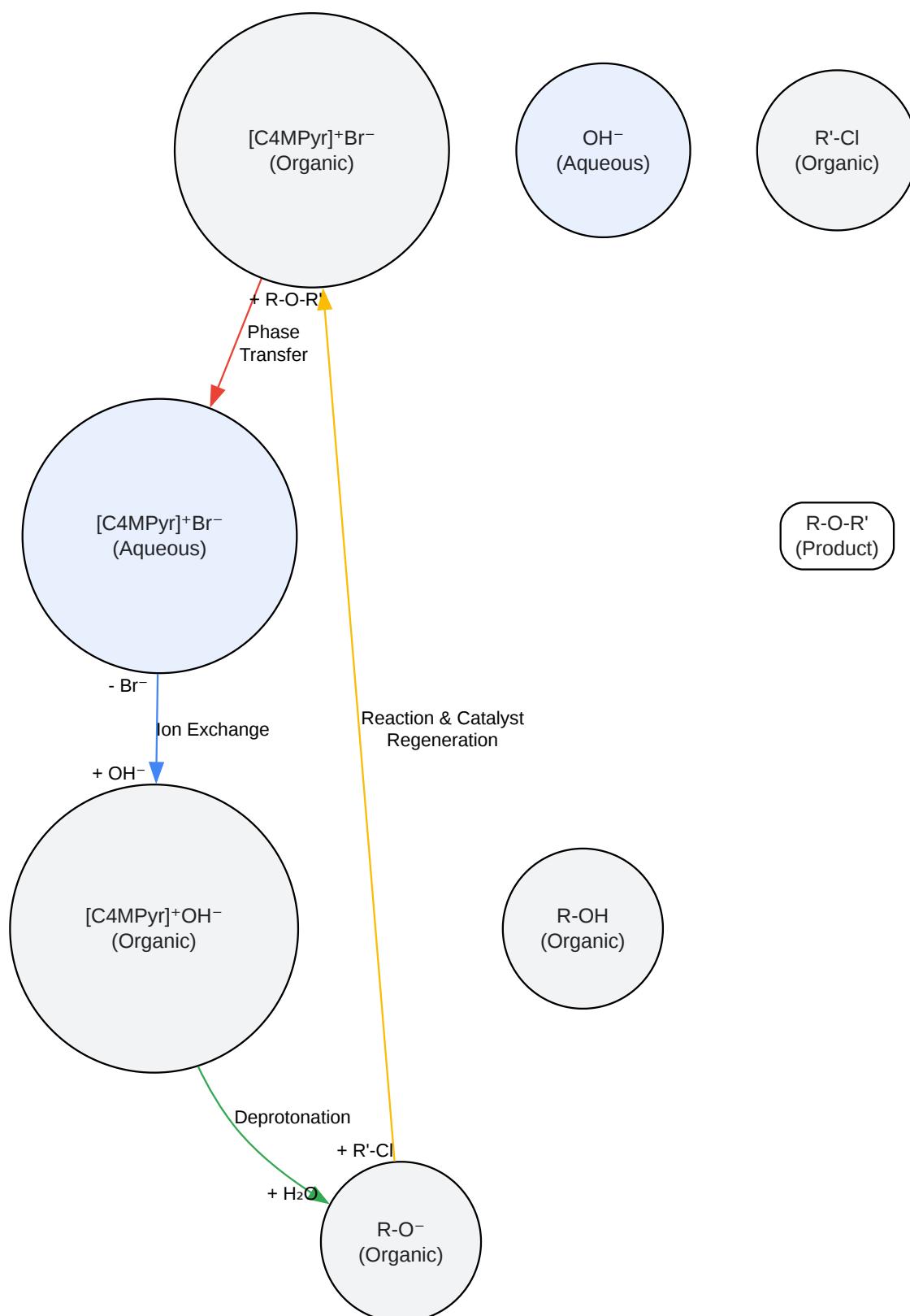
- N-methylpyrrolidine (1 equivalent)
- 1-bromobutane (1 equivalent)
- Acetonitrile (or solvent-free)
- Diethyl ether or a mixture of acetone and diethyl ether (for washing)

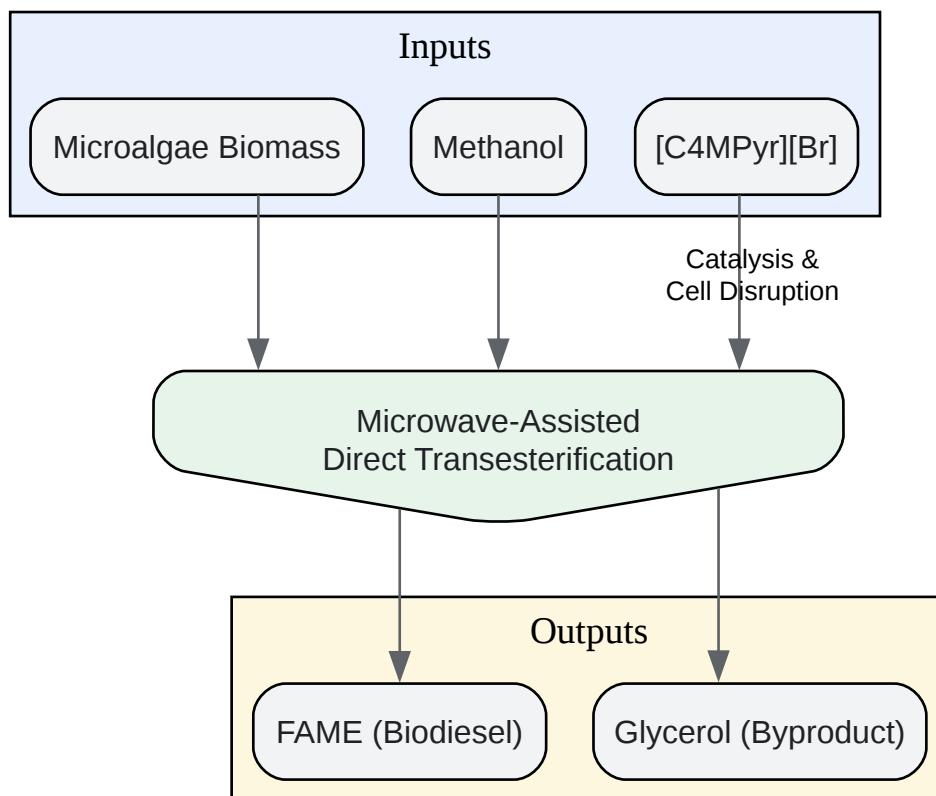
## Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve N-methylpyrrolidine in acetonitrile. For a solventless approach, place the N-methylpyrrolidine directly in the flask.[6][7]
- Addition of Alkyl Halide: Under an inert atmosphere, add 1-bromobutane dropwise to the stirring solution of N-methylpyrrolidine. If the reaction is exothermic, cooling the flask in an ice-water bath during addition is recommended to control the reaction rate.[6]
- Reaction: Allow the mixture to warm to room temperature and then heat under reflux. The reaction is typically stirred vigorously overnight (or for 24 hours) to ensure complete conversion.[6][7]
- Isolation: After the reaction period, remove any volatile components (like the acetonitrile solvent) using a rotary evaporator. This will typically leave a solid or highly viscous product. [6]
- Purification: Wash the resulting solid product with a non-polar solvent like diethyl ether, or a mixture of acetone and diethyl ether. This step is crucial for removing any unreacted starting materials. The product, being a salt, is insoluble in these solvents, while the non-polar starting materials are soluble.[6]
- Drying: Collect the white solid product by filtration and dry it under vacuum to remove any residual solvent. A typical yield for this reaction is high, often around 98%. [6]

Characterization: The identity and purity of the synthesized [C4MPyr][Br] can be confirmed using  $^1\text{H}$  NMR spectroscopy. The resulting spectrum should show characteristic peaks corresponding to the protons on the pyrrolidinium ring and the butyl chain.[6]







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